

p-t-Butylphenyl diphenyl phosphate-d10 safety data sheet

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Compound of Interest

Compound Name: *p-t-Butylphenyl diphenyl phosphate-d10*

Cat. No.: B15558302

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An In-depth Technical Guide to the Safety of p-t-Butylphenyl diphenyl phosphate-d10

This technical guide provides a comprehensive overview of the safety data for **p-t-Butylphenyl diphenyl phosphate-d10**. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated compound, this document primarily relies on data from its non-deuterated analogue, p-t-Butylphenyl diphenyl phosphate (CAS 981-40-8). This approach is based on the principle that the toxicological and physical properties are unlikely to differ significantly, though minor variations may exist. This guide is intended for researchers, scientists, and professionals in drug development.

Chemical Identification

Identifier	Data
Chemical Name	p-t-Butylphenyl diphenyl phosphate-d10
Synonyms	p-tert-Butylphenyl Diphenyl Ester Phosphoric Acid-d10
Molecular Formula	C22D10H13O4P[1]
Molecular Weight	392.451[1]
CAS Number (Unlabelled)	981-40-8[2][3]

Physical and Chemical Properties

The following table summarizes the physical and chemical properties of the non-deuterated p-t-Butylphenyl diphenyl phosphate.

Property	Value	Reference
Appearance	Clear, transparent liquid	[4]
Melting Point	-21°C (pour point)	[5]
Boiling Point	261°C at 6 mm Hg; 420°C at atmospheric pressure	[5][6]
Relative Density	1.15 - 1.2 at 20°C	[4][5]
Vapor Pressure	7.8 x 10 ⁻⁵ Pa at 20°C	[5]
Water Solubility	3.2 mg/L at room temperature (for a commercial mixture)	[5]
Viscosity	70-100 mPa.s at 25°C	[4]
LogP	6.49220	[6]


Hazard Identification and GHS Classification

Based on the available data for the non-deuterated compound, p-t-Butylphenyl diphenyl phosphate is considered very toxic to aquatic life with long-lasting effects.[7] However, for direct human health hazards, many reports indicate it does not meet the criteria for GHS hazard classification.[8]

GHS Classification (for non-deuterated analogue):

- Acute Aquatic Toxicity: Category 2[7]
- Chronic Aquatic Toxicity: Category 1[7]

Pictogram:

 alt text

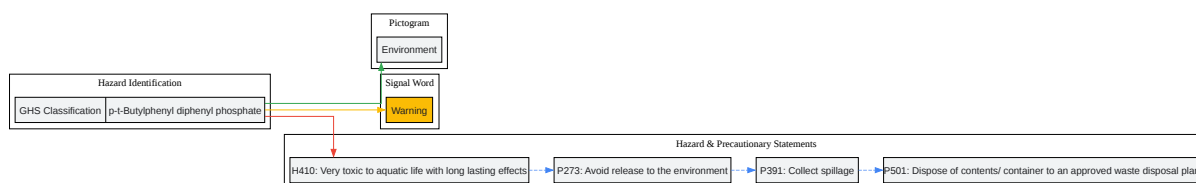
Signal Word: Warning[7]

Hazard Statements:

- H410: Very toxic to aquatic life with long lasting effects.[7]

Precautionary Statements:

- P273: Avoid release to the environment.[7]
- P391: Collect spillage.[7]
- P501: Dispose of contents/container to an approved waste disposal plant.[7]



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Caption: GHS Hazard Classification and Response Flow.

Toxicological Information

The toxicological data for p-t-Butylphenyl diphenyl phosphate suggests low acute toxicity in mammals.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>2000 mg/kg bw	[9]
LD50	Rabbit	Dermal	>2000 mg/kg bw	[9]
LC50	Rat	Inhalation	>200 mg/L	[9]

- Skin Corrosion/Irritation: Not expected to be irritating.[10]
- Serious Eye Damage/Irritation: Not expected to be irritating.[10]
- Respiratory or Skin Sensitization: Not classified as a sensitizer based on human patch tests, though a local lymph node assay in mice showed sensitization.[10]
- Germ Cell Mutagenicity: No evidence of mutagenic activity in Ames tests.[10]
- Carcinogenicity: No components are listed as carcinogens by IARC, ACGIH, NTP, or OSHA. [7]
- Reproductive Toxicity: Shall not be classified as a reproductive toxicant.[11]
- Specific Target Organ Toxicity (Single Exposure): Shall not be classified as a specific target organ toxicant.[11]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure through inhalation.[9]

Experimental Protocols

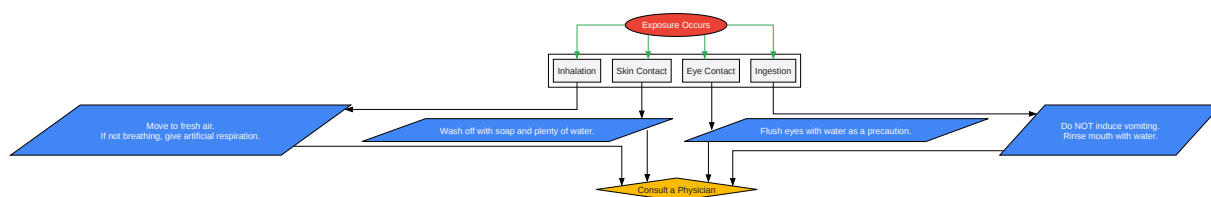
While specific experimental protocols for the deuterated compound are not available, the safety data for the non-deuterated analogue would have been generated using standardized OECD or equivalent test guidelines. For instance:

- Acute Oral Toxicity: Typically determined using OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method). The protocol involves administering the substance to fasted animals and observing them for a defined period (e.g., 14 days) for signs of toxicity and mortality.

- **Acute Dermal Toxicity:** Generally follows OECD Test Guideline 402 (Acute Dermal Toxicity). The substance is applied to a shaved area of the skin of the test animal, and the animals are observed for toxic effects.
- **Acute Inhalation Toxicity:** Follows OECD Test Guideline 403 (Acute Inhalation Toxicity). Animals are exposed to the substance in the form of a vapor, aerosol, or dust in a controlled chamber for a specified duration.
- **Skin Irritation:** Assessed using OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). The substance is applied to the skin of a test animal (typically a rabbit) and the site is observed for signs of erythema and edema.
- **Eye Irritation:** Follows OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). The substance is instilled into the eye of a test animal and the eye is examined for signs of irritation.

First Aid Measures

In case of exposure, the following first aid measures are recommended.[7]



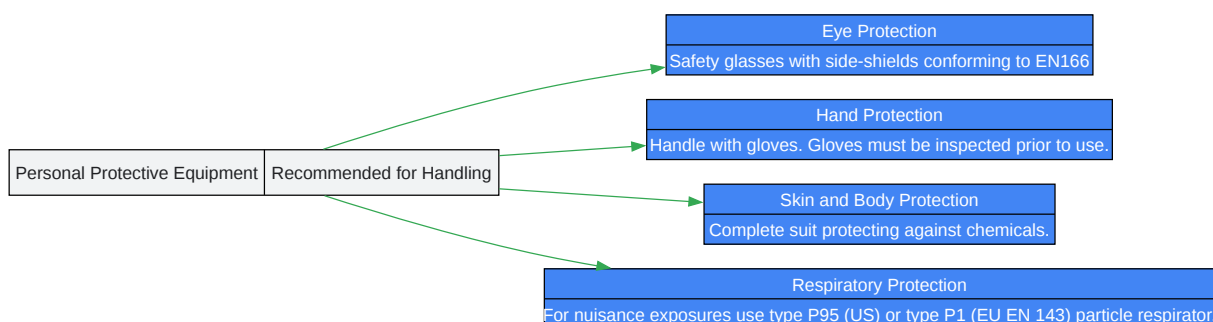
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Caption: First Aid Response Workflow.

Handling and Storage

- Handling: Handle in accordance with good industrial hygiene and safety practices.[7] Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[7]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[7]

Personal Protective Equipment (PPE)

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Caption: Recommended Personal Protective Equipment.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

- Special Hazards: No data available.[7]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.
[7]

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant.[7] Discharge into the environment must be avoided.[7]

Ecological Information

This substance is very toxic to aquatic life with long-lasting effects.[7] An environmental hazard cannot be excluded in the event of unprofessional handling or disposal.[7]

Disclaimer: This document is intended as a guide and is based on the best available information for the non-deuterated analogue of **p-t-Butylphenyl diphenyl phosphate-d10**. It is the responsibility of the user to conduct a thorough risk assessment before use and to consult the original Safety Data Sheet from the supplier.

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